

Chemical properties of MRS2693 trisodium

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Compound of Interest

Compound Name: MRS2693 trisodium

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An In-depth Technical Guide to the Chemical and Pharmacological Properties of **MRS2693 Trisodium**

Introduction

MRS2693 trisodium salt is a potent and highly selective agonist for the P2Y6 receptor, a G protein-coupled receptor activated by uridine diphosphate (UDP).^{[1][2][3]} Its specificity makes it an invaluable pharmacological tool for researchers investigating the diverse physiological and pathophysiological roles of the P2Y6 receptor. These roles include involvement in inflammatory processes, neuro-immune responses, and cytoprotection.^{[4][5][6]} This guide provides a comprehensive overview of the chemical properties, pharmacological activity, and key experimental applications of **MRS2693 trisodium** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

MRS2693 trisodium is the trisodium salt form of 5-Iodouridine-5'-O-diphosphate.^{[1][2]} Its fundamental chemical and physical characteristics are crucial for its proper handling, storage, and use in experimental settings.

Table 1: Chemical Identity and Properties of **MRS2693 Trisodium**

Property	Value
Product Name	MRS2693 trisodium salt[1][7]
Synonyms	5-Iodo-UDP trisodium salt; 5-Iodouridine-5'-O-diphosphate trisodium salt[1][2]
Chemical Name	trisodium;[[[(2R,3S,4R,5R)-3,4-dihydroxy-5-(5-iodo-2,4-dioxypyrimidin-1-yl)oxolan-2-yl]methoxy-oxidophosphoryl] phosphate[2]
Molecular Formula	C ₉ H ₁₀ IN ₂ Na ₃ O ₁₂ P ₂ [1][7][8]
Molecular Weight	596.00 g/mol [1][7][9]
CAS Number	1448858-83-0[1][2][7]
PubChem CID	90488768[1][2]
Appearance	White to off-white powder[2]
Purity	≥95% (HPLC)[1][8]
Solubility	Soluble in water.[1][2][8] Often supplied pre-dissolved at a concentration of 10 mM.[2][8]
Storage	Store at -20°C.[1][7][8]

Stability and Storage Recommendations: For long-term stability, **MRS2693 trisodium** solid should be stored at -20°C and can be kept for up to 6 months.[8] Once dissolved, it is recommended that stock solutions are prepared, stored in aliquots in tightly sealed vials at -20°C or below, and used within one month.[8] For optimal results, solutions should be prepared and used on the same day.[2][8] If solubility issues arise, gentle warming to 37°C or sonication can facilitate dissolution.[2]

Pharmacological Profile

MRS2693 is characterized by its high affinity and selectivity for the human P2Y6 receptor.

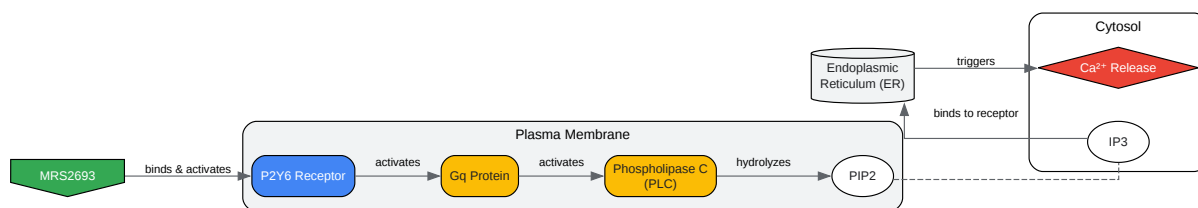
Table 2: Pharmacological Activity of **MRS2693 Trisodium**

Parameter	Value
Molecular Target	P2Y6 Receptor[1][7]
Receptor Type	Gq protein-coupled receptor[5][6]
Activity	Selective Agonist[1][2]
Potency (EC ₅₀)	0.015 μM (15 nM) at the human P2Y6 receptor[1][2][4][10]
Selectivity	Displays no significant activity at other P2Y receptor subtypes[1][2][8]

Mechanism of Action and Signaling Pathways

As a P2Y6 receptor agonist, MRS2693 initiates a cascade of intracellular events. The P2Y6 receptor is canonically coupled to the Gq alpha subunit of heterotrimeric G proteins.[5][6]

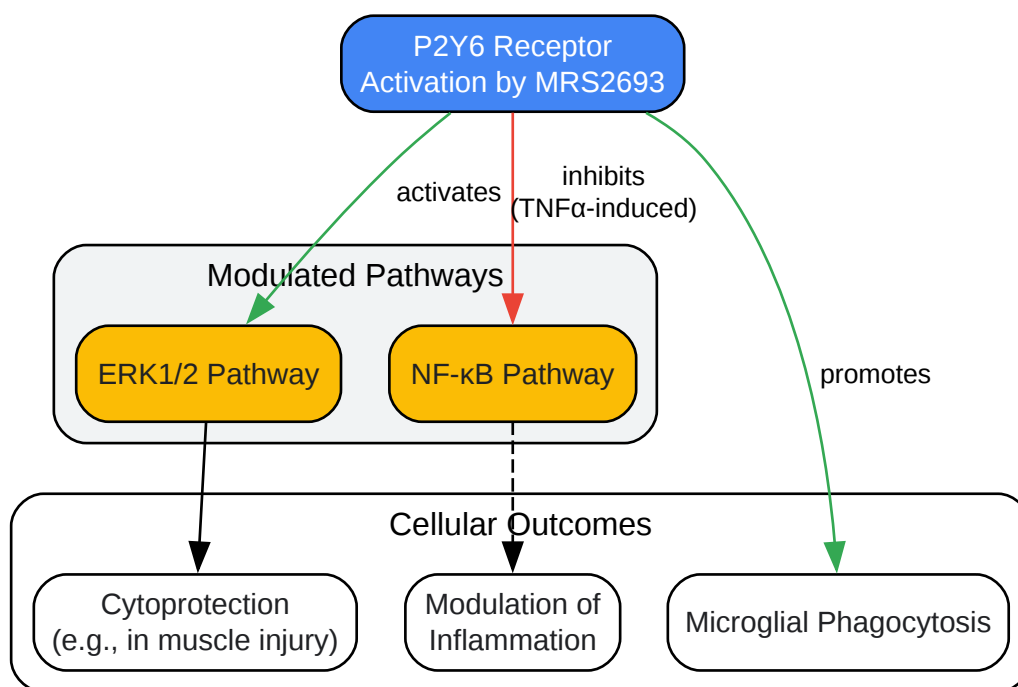
Activation of the P2Y6 receptor by MRS2693 leads to the stimulation of Phospholipase C (PLC).[6] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).[6] IP₃ diffuses through the cytoplasm and binds to its receptor on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺).[6][11] This increase in cytosolic Ca²⁺ is a hallmark of P2Y6 receptor activation and mediates many of its downstream effects.[5][6]

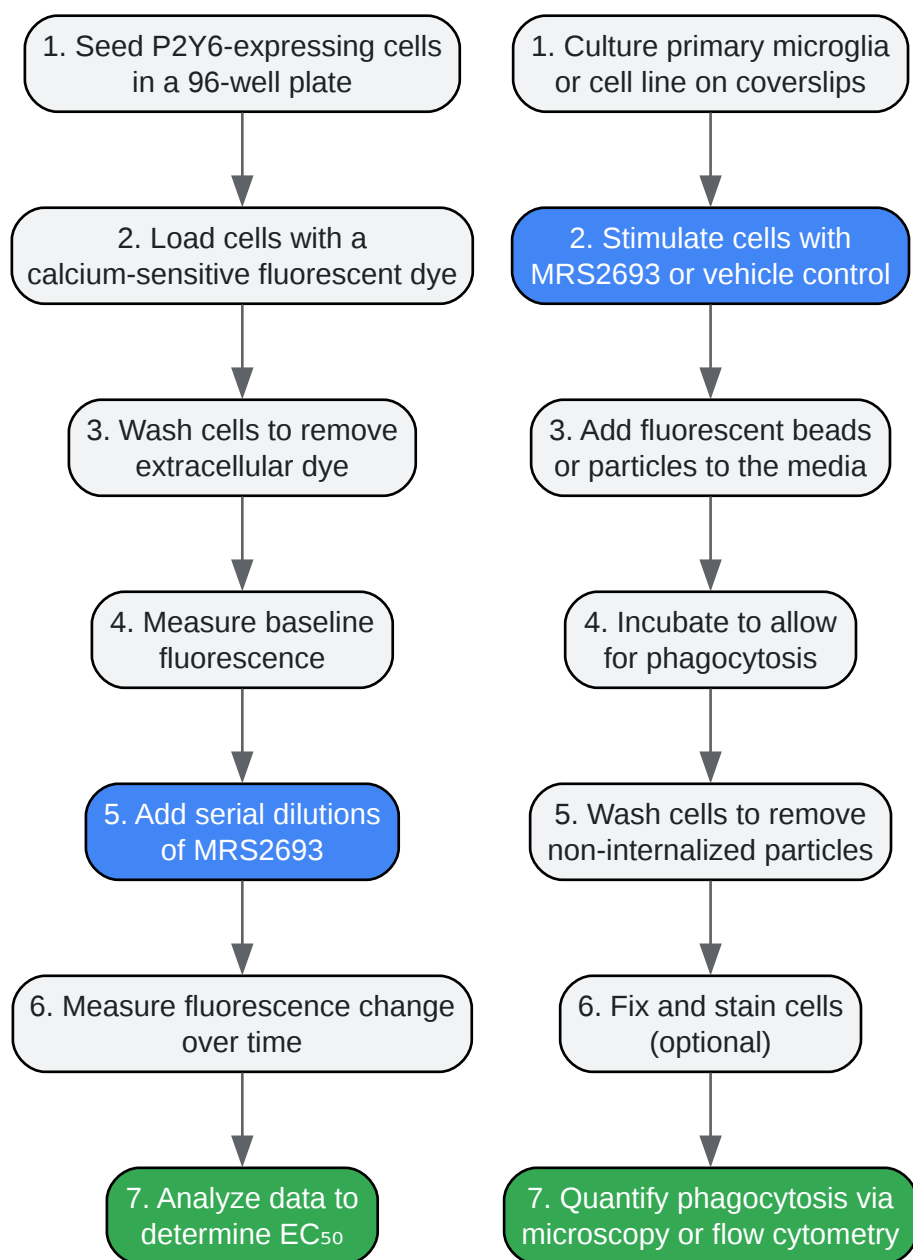


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Caption: P2Y6 receptor activation via the Gq/PLC/IP3 signaling cascade.

Beyond the primary calcium signaling pathway, P2Y6 receptor activation by MRS2693 has been shown to modulate other critical cellular pathways. Notably, it can lead to the activation of the ERK1/2 pathway and, in certain contexts, reduce the activation of NF- κ B, contributing to its observed cytoprotective effects.[\[3\]](#)[\[4\]](#)[\[12\]](#)





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